Application Note: Sodium Rhodizonate Test for Gunshot Residue (GSR) Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Rhodizonic acid disodium*
Cat. No.:	*B12363189*

Get Quote

Introduction

The Sodium Rhodizonate Test is a rapid and effective chromophoric test used in forensic science to detect the presence of lead, a key component of most firearm primer residues.[1][2] When a firearm is discharged, a cloud of microscopic particles, known as gunshot residue (GSR), is expelled from the muzzle and other openings of the weapon.[3] Detecting the pattern and presence of this residue on a target, such as clothing, can be crucial for estimating muzzle-to-target distance.[2][4] The Sodium Rhodizonate test specifically identifies vaporous and particulate lead, including lead from primer compounds like lead azide or lead styphnate.[2] This application note provides a detailed protocol for the preparation of reagents and the execution of the test for GSR analysis.

Principle of the Method

The test is a sequential chemical process. The area in question is first treated with a saturated solution of sodium rhodizonate. A buffer solution is then applied to adjust the pH to 2.8 and eliminate the reagent's background color.[1][5] At this pH, lead and some other heavy metals will form a pink-colored complex.[5][6] The application of a dilute hydrochloric acid solution serves as a confirmatory step; the pink color fades, and the formation of a blue-violet color is a

© 2026 BenchChem. All rights reserved.

specific indication of the presence of lead.[1][5] Due to potential chemical interferences, this test should always be performed after the Modified Griess Test (for nitrites) and the Dithiooxamide Test (for copper).[1][2]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of reagents used in the Sodium Rhodizonate test.

Reagent	Component 1	Component 2	Solvent	Concentration/pH	Shelf Life
Sodium Rhodizonate Solution	Sodium Rhodizonate powder	N/A	Distilled H_2O	Saturated	~1 hour; prepare fresh daily.[1]
pH 2.8 Buffer Solution	1.5 g Tartaric Acid	1.9 g Sodium Bitartrate	100 mL Distilled H_2O	pH 2.8	Up to one year; discard if cloudy.[5]
Hydrochloric Acid Confirmatory Solution	5 mL concentrated Hydrochloric Acid (HCl)	95 mL Distilled H_2O	N/A	5% (v/v)	Up to one year.[5]
Acetic Acid for Bashinski Transfer	15 mL Glacial Acetic Acid	85 mL Distilled H_2O	N/A	15% (v/v)	-

Experimental Protocols

Safety Precautions: All procedures should be conducted in a chemical fume hood while wearing appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and eye protection.[5]

Reagent Preparation

- Saturated Sodium Rhodizonate Solution: In a small beaker, add a small amount of sodium rhodizonate powder. Add distilled water dropwise and stir until the solution is the color of

© 2026 BenchChem. All rights reserved.

dark tea. A saturated solution is achieved when a small amount of powder remains undissolved at the bottom.[1][5] This solution is unstable and must be prepared fresh for each day of testing.[5]

- pH 2.8 Buffer Solution: Using a magnetic stirrer, dissolve 1.9 grams of sodium bitartrate and 1.5 grams of tartaric acid in 100 mL of distilled water.[5] Store in a sealed, labeled bottle.
- 5% Hydrochloric Acid Solution: Carefully add 5 mL of concentrated hydrochloric acid to 95 mL of distilled water in a suitable container.[5] Mix thoroughly and store in a sealed, labeled bottle.

Quality Control

Before testing evidence, perform a control check. On a piece of filter paper, make a faint mark with a known lead source (e.g., a lead bullet). Use an unmarked area of the same paper as a negative control. Process the filter paper with the three-step spray sequence described below. A blue-violet color should appear only on the lead mark.[5]

Protocol 1: Direct Application Method

This method is suitable for light-colored surfaces.

- Place the item to be tested flat within a chemical fume hood.[1]
- Uniformly spray the area of interest with the saturated sodium rhodizonate solution.[5]
- Spray the same area with the pH 2.8 buffer solution. This will remove the yellow background color from the first reagent. The appearance of a pink color indicates the possible presence of lead or other metals.[1][5]
- Spray the same area with the 5% hydrochloric acid solution. The fading of the pink color and the development of a distinct blue-violet color confirms the presence of lead.[1][5]
- Immediately photograph the results, as the blue-violet color may fade over time.[5] Allow the item to dry completely before storage.

Protocol 2: Bashinski Transfer Method

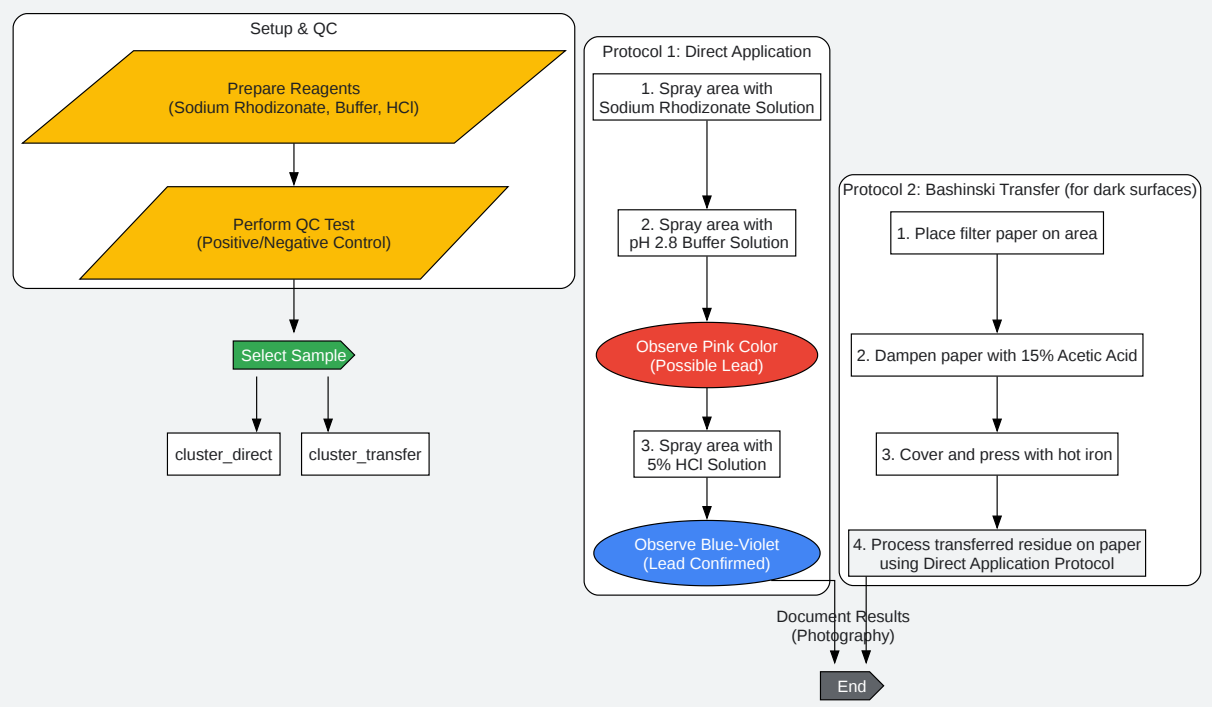
© 2026 BenchChem. All rights reserved.

This method is recommended for dark-colored items where color changes may be masked.[5]

- Place a piece of clean filter paper over the area of interest on the evidence item.
- While the filter paper is on the item, uniformly dampen it with a 15% acetic acid solution.[5]
- Cover the damp filter paper with several layers of dry filter paper.
- Using a hot iron, press the layers until they are completely dry. This transfers the residue from the item to the bottom filter paper.[5]
- Carefully separate the filter paper that was in direct contact with the evidence.
- Process this filter paper using the steps outlined in the Direct Application Method.[5]

Visualizations

© 2026 BenchChem. All rights reserved.

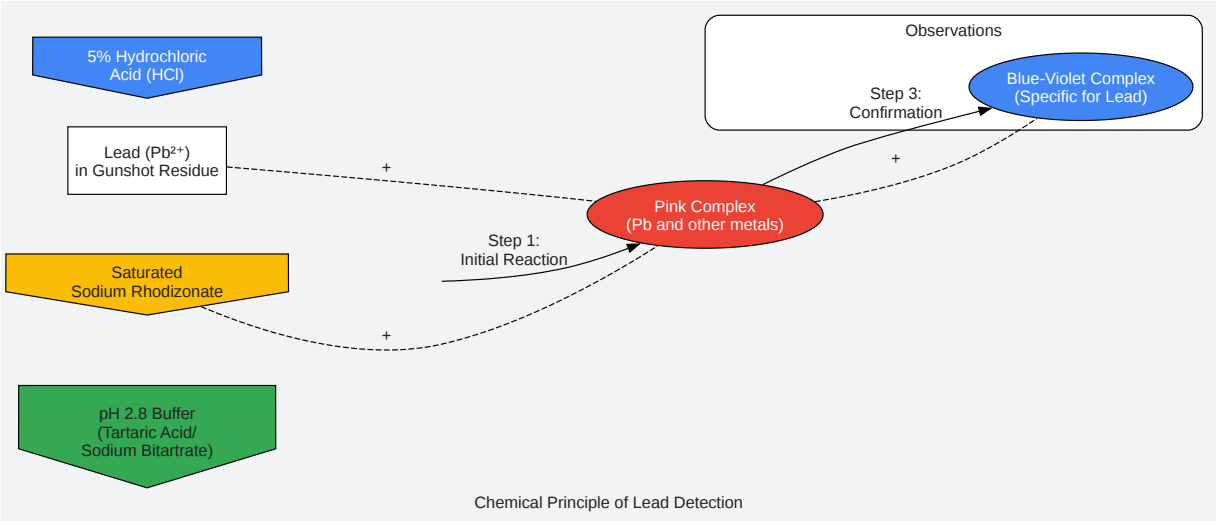


Experimental Workflow for Sodium Rhodizonate Test

Click to download full resolution via product page

Caption: Step-by-step workflow for GSR detection using direct and transfer methods.

© 2026 BenchChem. All rights reserved.



Chemical Principle of Lead Detection

Click to download full resolution via product page

Caption: Logical flow of the sodium rhodizonate reaction with lead in GSR.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Archived | Firearms Examiner Training | Sodium Rhodizonate Test | National Institute of Justice [nij.ojp.gov]
- 2. Module 12 :: Sodium Rhodizonate Test [archive.gfjc.fiu.edu]
- 3. Chemical tests for GSR | PPTX [slideshare.net]
- 4. enfsi.eu [enfsi.eu]
- 5. portal.ct.gov [portal.ct.gov]
- 6. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Note: Sodium Rhodizonate Test for Gunshot Residue (GSR) Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363189/docs#application-note-sodium-rhodizonate-test-for-gunshot-residue-gsr-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.